

Spectroscopic Profile of N,N-Dimethylsulfamide: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethylsulfamide*

CAS No.: 3984-14-3

Cat. No.: B133956

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N,N-Dimethylsulfamide**, a compound of interest in various chemical and pharmaceutical research fields. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics, offering a foundational dataset for its identification, characterization, and application in further studies.

Spectroscopic Data Summary

The quantitative spectroscopic data for **N,N-Dimethylsulfamide** are summarized in the tables below for ease of reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
2.65	Singlet	$\text{N}(\text{CH}_3)_2$
4.71	Singlet (broad)	NH_2

Solvent: DMSO- d_6

^{13}C NMR (Carbon-13 NMR) Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
37.5	$\text{N}(\text{CH}_3)_2$

Solvent: Not specified in available data

Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Intensity	Assignment
3370	Strong	N-H stretch (asymmetric)
3270	Strong	N-H stretch (symmetric)
2940	Medium	C-H stretch (asymmetric)
2840	Medium	C-H stretch (symmetric)
1470	Medium	C-H bend (scissoring)
1320	Strong	S=O stretch (asymmetric)
1160	Strong	S=O stretch (symmetric)
950	Medium	S-N stretch

Mass Spectrometry (MS)

Liquid Chromatography-Mass Spectrometry (LC-MS)[[1](#)]

m/z	Intensity (relative)	Assignment
125.0379	-	[M+H] ⁺
108.0116	40	[M+H-NH ₃] ⁺
127.0324	42	[M+Na] ⁺

Ionization Mode: Electrospray Ionization (ESI), Positive

Experimental Protocols

The data presented in this guide are based on standard spectroscopic techniques. The following are detailed methodologies representative of the experiments used to obtain such data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of **N,N-Dimethylsulfamide** is dissolved in about 0.5-0.7 mL of a deuterated solvent (e.g., DMSO-d₆). The solution is transferred to a 5 mm NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Data Acquisition:
 - ¹H NMR: The spectrometer is tuned to the proton frequency. A standard single-pulse experiment is performed. Key parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and the acquisition of a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ¹³C NMR: The spectrometer is tuned to the carbon-13 frequency. A proton-decoupled experiment is typically run to simplify the spectrum to single lines for each unique carbon atom. A longer relaxation delay (e.g., 2-5 seconds) and a larger number of scans are generally required due to the lower natural abundance and sensitivity of the ¹³C nucleus.
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed to obtain the frequency-domain spectrum. The spectrum is then phased and baseline corrected.

Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a solid sample like **N,N-Dimethylsulfamide**, the Attenuated Total Reflectance (ATR) technique is commonly employed. A small amount of the solid is placed directly onto the ATR crystal.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory is used.
- **Data Acquisition:** A background spectrum of the clean, empty ATR crystal is recorded. The sample is then placed on the crystal, and the sample spectrum is acquired. The instrument's software automatically ratios the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum. The typical spectral range is 4000-400 cm^{-1} .
- **Data Processing:** The resulting spectrum is analyzed to identify the characteristic absorption bands corresponding to the different functional groups present in the molecule.

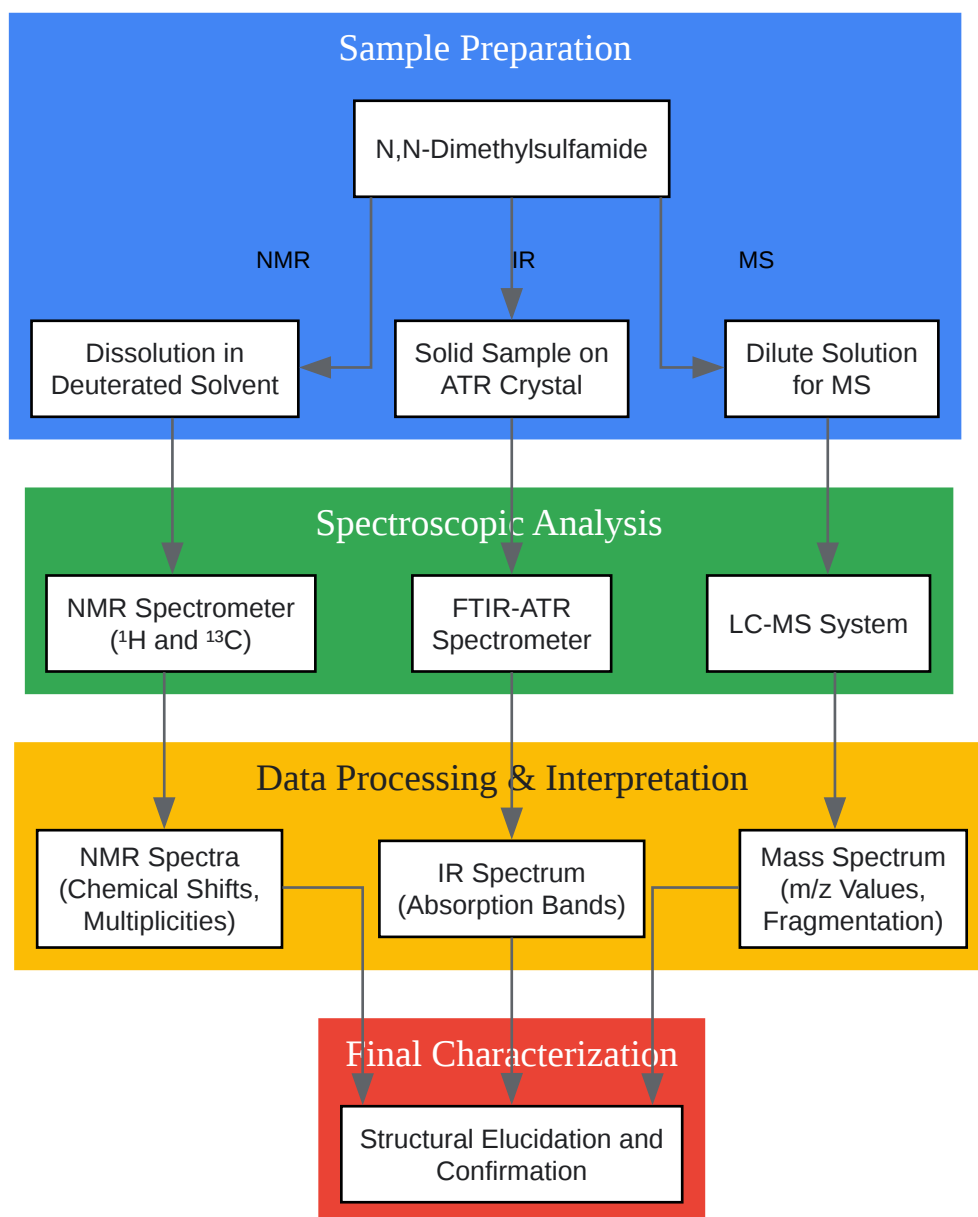
Mass Spectrometry (MS)

- **Sample Preparation:** A dilute solution of **N,N-Dimethylsulfamide** is prepared in a suitable solvent compatible with the ionization source (e.g., a mixture of water and acetonitrile with a small amount of formic acid for ESI).
- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatography system (LC-MS), is used. For the data presented, an electrospray ionization (ESI) source was utilized.^[1]
- **Data Acquisition:** The sample solution is introduced into the ion source. In positive ion mode ESI, the analyte molecules are protonated or form adducts (e.g., with sodium ions). The ions are then guided into the mass analyzer (e.g., a quadrupole, time-of-flight, or ion trap), which separates them based on their mass-to-charge ratio (m/z).
- **Data Processing:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The spectrum is analyzed to determine the molecular weight of the

compound and to identify characteristic fragment ions.

Visualizations

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **N,N-Dimethylsulfamide**.



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Caption: Workflow for the Spectroscopic Analysis of **N,N-Dimethylsulfamide**.

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References

- 1. N,N-Dimethylsulfamide | C₂H₈N₂O₂S | CID 134472 - PubChem [pubchem.ncbi.nlm.nih.gov]
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